

# Application Note: Determination of Reactive Black 1 Concentration using UV-Vis Spectrophotometry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Reactive dyes are a class of colored organic substances that form a covalent bond with the substrate they are applied to, making them highly stable and widely used in the textile industry. [1] **Reactive Black 1** is a common azo dye used for dyeing cellulosic fibers like cotton and hemp. [2][3] Accurate quantification of dye concentration in solutions is crucial for quality control, process optimization, and environmental monitoring.

UV-Visible (UV-Vis) spectrophotometry is a versatile and widely used analytical technique for determining the concentration of absorbing species in a solution. [4][5] The method is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing substance. [6][7][8] This application note provides a detailed protocol for the quantitative determination of **Reactive Black 1** concentration using UV-Vis spectrophotometry.

The principle of UV-Vis spectrophotometry involves passing a beam of light of a specific wavelength through a sample and measuring the amount of light that is absorbed. [4][6] A spectrophotometer consists of a light source (typically deuterium and tungsten lamps), a monochromator to select the wavelength, a sample holder (cuvette), and a detector. [6][9]

## Experimental Principle

The quantification of **Reactive Black 1** is based on the Beer-Lambert Law:

$$A = \epsilon bc$$

Where:

- A is the absorbance (unitless)
- $\epsilon$  (epsilon) is the molar absorptivity coefficient (in  $\text{L mol}^{-1} \text{cm}^{-1}$ ), a constant specific to the substance at a given wavelength.
- b is the path length of the cuvette (typically 1 cm).
- c is the concentration of the substance (in  $\text{mol L}^{-1}$ ).

By measuring the absorbance of solutions with known concentrations, a calibration curve can be constructed. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating from the calibration curve.

## Materials and Equipment

- UV-Vis Spectrophotometer (double beam recommended for stability)
- Quartz or glass cuvettes (1 cm path length)
- Analytical balance
- Volumetric flasks (various sizes: 10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Beakers
- **Reactive Black 1** (powder)
- Deionized water (or appropriate solvent)

## Experimental Protocols

### Preparation of Stock and Standard Solutions

- Preparation of a 100 mg/L (ppm) **Reactive Black 1** Stock Solution:
  - Accurately weigh 10 mg of **Reactive Black 1** powder using an analytical balance.
  - Quantitatively transfer the powder to a 100 mL volumetric flask.
  - Add a small amount of deionized water to dissolve the dye.
  - Once dissolved, fill the flask to the mark with deionized water.
  - Stopper the flask and invert it several times to ensure a homogenous solution.
- Preparation of Standard Solutions:
  - From the 100 mg/L stock solution, prepare a series of standard solutions of lower concentrations (e.g., 2, 4, 6, 8, and 10 mg/L) by serial dilution.
  - For example, to prepare 10 mL of a 10 mg/L standard solution, pipette 1 mL of the 100 mg/L stock solution into a 10 mL volumetric flask and fill to the mark with deionized water.
  - Calculate the required volumes for the other standard solutions accordingly.

### Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 30 minutes.
- Select a mid-range concentration standard solution (e.g., 6 mg/L).
- Fill a cuvette with deionized water to be used as a blank.
- Place the blank cuvette in the reference holder of the spectrophotometer.
- Rinse another cuvette with the standard solution and then fill it.

- Place the sample cuvette in the sample holder.
- Perform a wavelength scan over the visible range (e.g., 400-800 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For similar reactive black dyes like Reactive Black B and Reactive Black 5, the  $\lambda_{\text{max}}$  is around 597-598 nm.[\[1\]](#)[\[10\]](#)

## Measurement of Absorbance and Construction of a Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
- Zero the instrument with the blank cuvette (deionized water).
- Measure the absorbance of each of the prepared standard solutions, starting from the lowest concentration.
- Rinse the cuvette with the next standard solution before each measurement.
- Record the absorbance values for each concentration.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the coefficient of determination ( $R^2$ ). An  $R^2$  value close to 1 indicates a good linear fit.

## Measurement of Unknown Sample Concentration

- If the unknown sample is expected to have a high concentration, dilute it with deionized water to bring the absorbance within the linear range of the calibration curve (typically between 0.1 and 1.0).
- Measure the absorbance of the (diluted) unknown sample at the  $\lambda_{\text{max}}$ .
- Use the equation of the calibration curve ( $y = mx + c$ , where  $y$  is the absorbance) to calculate the concentration ( $x$ ) of the diluted sample.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the original, undiluted sample.

## Data Presentation

The quantitative data should be summarized in clearly structured tables for easy comparison.

Table 1: Preparation of Standard Solutions

| Standard Solution | Concentration (mg/L) | Volume of Stock (100 mg/L) (mL) | Final Volume (mL) |
|-------------------|----------------------|---------------------------------|-------------------|
| 1                 | 2                    | 0.2                             | 10                |
| 2                 | 4                    | 0.4                             | 10                |
| 3                 | 6                    | 0.6                             | 10                |
| 4                 | 8                    | 0.8                             | 10                |
| 5                 | 10                   | 1.0                             | 10                |

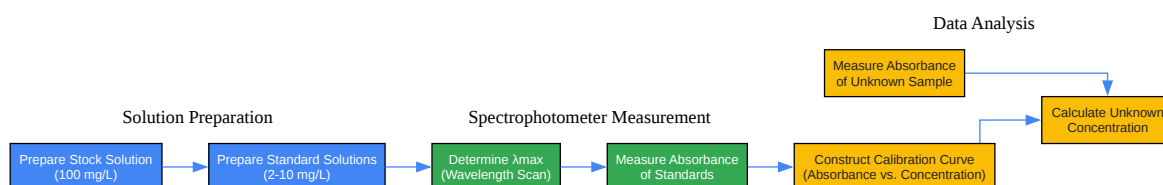
Table 2: Calibration Curve Data

| Concentration (mg/L) | Absorbance at $\lambda_{\text{max}}$ |
|----------------------|--------------------------------------|
| 2                    | [Absorbance Value]                   |
| 4                    | [Absorbance Value]                   |
| 6                    | [Absorbance Value]                   |
| 8                    | [Absorbance Value]                   |
| 10                   | [Absorbance Value]                   |
| Unknown Sample       | [Absorbance Value]                   |

Table 3: Results of Unknown Sample Analysis

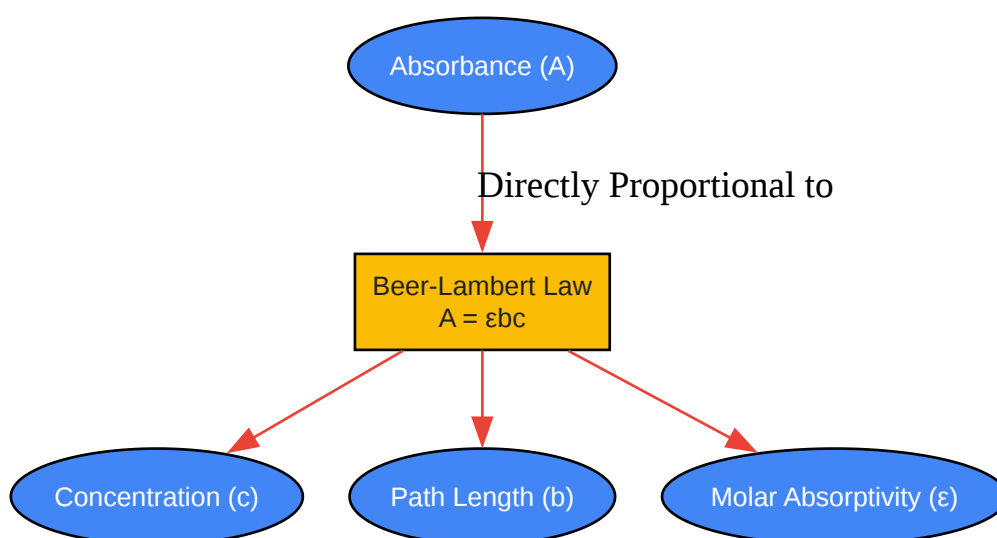
| Sample ID | Absorbance         | Dilution Factor   | Calculated Concentration (mg/L) | Original Concentration (mg/L) |
|-----------|--------------------|-------------------|---------------------------------|-------------------------------|
| Unknown 1 | [Absorbance Value] | [Dilution Factor] | [Calculated Value]              | [Final Value]                 |

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining **Reactive Black 1** concentration.



[Click to download full resolution via product page](#)

Caption: Relationship of variables in the Beer-Lambert Law.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worldwidejournals.com [worldwidejournals.com]
- 2. Reactive Black 1 (12236-77-0) for sale [vulcanchem.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. Ultraviolet–visible spectroscopy - Wikipedia [en.wikipedia.org]
- 5. What is a UV-Vis Spectrophotometer? [denovix.com]
- 6. drawellanalytical.com [drawellanalytical.com]
- 7. Beer-Lambert Law | Transmittance & Absorbance [edinst.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Principle and instrumentation of UV-visible spectrophotometer. | DOCX [slideshare.net]
- 10. Removal of Reactive Black 5 Azo Dye from Aqueous Solutions by a Combination of Reduction and Natural Adsorbents Processes [mdpi.com]
- To cite this document: BenchChem. [Application Note: Determination of Reactive Black 1 Concentration using UV-Vis Spectrophotometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172099#uv-vis-spectrophotometry-for-reactive-black-1-concentration]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)